

prophylactic antiemetics for Elacestrant treatment

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Compound Focus: Elacestrant

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Frequently Asked Questions

- **Should prophylactic antiemetics be routinely prescribed with Elacestrant?** While not all patients will experience severe nausea, providing a prescription for antiemetics at the start of treatment is a widely recommended and well-adopted practice. This "proactive" or "backup" approach ensures medication is available if symptoms occur, preventing treatment interruptions and improving quality of life [1] [2]. Some experts automatically send a prescription to the pharmacy when initiating **Elacestrant** [1].
- **What is the clinical evidence for antiemetic prophylaxis with Elacestrant?** In the pivotal EMERALD trial, approximately **35% of patients** experienced nausea while on **Elacestrant** treatment [3] [2]. However, the rate of antiemetic use in the **Elacestrant** group was not higher than in the standard-of-care control group, suggesting that the nausea is manageable and not necessarily more severe than with other endocrine therapies [2].
- **Which antiemetics are recommended?** 5-HT₃ receptor antagonists (e.g., **Ondansetron/Zofran**) are commonly prescribed for managing nausea associated with **Elacestrant** [1] [2]. The choice of agent should be based on the patient's profile and potential for drug interactions.
- **What other management strategies are important for tolerability?** Administering **Elacestrant with food** is a key strategy to help minimize nausea and vomiting [3]. For other common adverse

effects like diarrhea, having antidiarrheal agents (e.g., Loperamide/Imodium) on hand is also advised [2].

Adverse Event Profile of Elacestrant

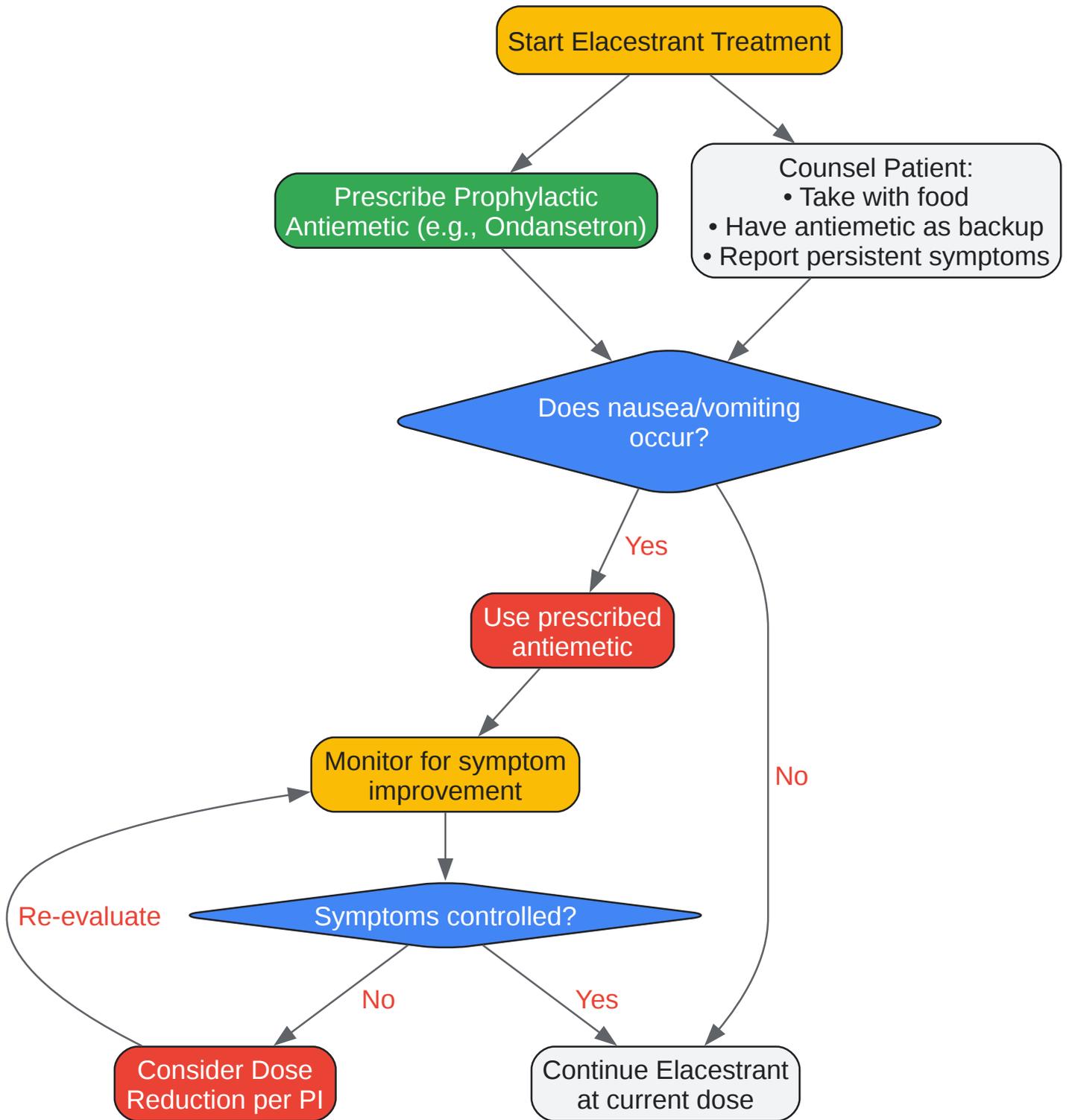
The table below summarizes the frequency of common adverse events (AEs) associated with **Elacestrant**, based on clinical trial data and post-marketing reports, to help contextualize the need for supportive care.

Adverse Event	Approximate Frequency (Clinical Trial)	Post-Marketing Reporting Frequency (FAERS Data)
Nausea	35% [3] [2]	Very Common (703 reports) [4]
Vomiting	Information missing	Common (306 reports) [4]
Diarrhea	Information missing	Common (319 reports) [4]
Fatigue	Information missing	Very Common (494 reports) [4]
Arthralgia	Information missing	Common [4]
Increased Cholesterol	--	--

Note: "--" indicates that specific frequency data from the provided sources is not available. Clinical trial data is from the EMERALD trial. Post-marketing data is from the FDA Adverse Event Reporting System (FAERS), where report count does not indicate incidence rate but reflects volume of received reports [4].

Proactive Management Protocol for GI Toxicity

The following workflow outlines a practical, proactive approach for managing gastrointestinal adverse events in patients starting **Elacestrant**, based on expert commentary [1] [2].



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Key Takeaways for Clinical Practice

- **Proactive Prescribing is Preferred:** Providing an antiemetic prescription upon initiating **Elacestrant**, even if not used preventively by all patients, is a key strategy for managing quality of life and supporting treatment adherence [1] [2].
- **Administration with Food is Crucial:** Dosing **Elacestrant** with food is a standard recommendation to help reduce gastrointestinal irritation [3].
- **Monitor Beyond GI Symptoms:** Routine monitoring should also include liver function tests and lipid panels, as **Elacestrant** can cause elevations in liver enzymes and cholesterol [4] [2].

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